

C.I. Acid Brown 120: A Technical Guide to its Spectral Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

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This technical guide provides a comprehensive overview of the spectral characteristics of **C.I. Acid Brown 120**, a multi-azo acid dye. Due to the limited availability of specific quantitative spectral data in the public domain for this particular dye, this document outlines the general properties of similar acid dyes and provides detailed experimental protocols for determining its specific spectral characteristics.

Core Properties of C.I. Acid Brown 120

C.I. Acid Brown 120 is a water-soluble anionic dye belonging to the multi-azo class. Its fundamental properties are summarized in the table below.

Property	Value
C.I. Name	Acid Brown 120
C.I. Number	35020
CAS Number	6428-26-8
Molecular Formula	C ₃₀ H ₂₃ N ₁₂ Na ₃ O ₉ S ₃
Molecular Weight	860.75 g/mol [1]
Chemical Class	Multi-azo dye
Physical Description	A red-light brown powder.
Solubility	Soluble in water, forming a yellow-light brown solution[1].

Qualitative Spectral Behavior:

- In a neutral aqueous solution, **C.I. Acid Brown 120** appears as a yellow-light brown solution[1].
- In the presence of strong sulfuric acid, the solution turns dark brown[1].
- Upon the addition of a thick sodium hydroxide solution, the color changes to orange-brown[1].

These color changes indicate that the absorption spectrum of **C.I. Acid Brown 120** is sensitive to pH, a common characteristic of acid dyes containing ionizable groups.

General Spectral Characteristics of Azo Dyes

Azo dyes, including **C.I. Acid Brown 120**, are characterized by the presence of one or more azo groups (-N=N-) connecting aromatic rings. Their spectral properties are defined by electronic transitions within the molecule.

- UV Region: Weaker absorption bands are typically observed in the ultraviolet region, which are attributed to $\pi \rightarrow \pi^*$ electronic transitions within the aromatic rings[2].

- **Visible Region:** More intense and broader absorption bands are found in the visible range. These are due to $\pi \rightarrow \pi^*$ transitions involving the entire conjugated system, including the azo group and any auxochromic (color-enhancing) and chromophoric (color-bearing) groups attached to the aromatic rings[2]. The position and intensity of these bands determine the color of the dye. For brown dyes, this typically means broad absorption across a significant portion of the visible spectrum.

Experimental Protocol for Spectral Characterization

To determine the specific spectral characteristics of **C.I. Acid Brown 120**, the following experimental protocol for UV-Visible absorption spectroscopy can be employed.

Objective: To determine the wavelength of maximum absorbance (λ_{max}) and the molar absorptivity (ϵ) of **C.I. Acid Brown 120** in an appropriate solvent system.

Materials and Equipment:

- **C.I. Acid Brown 120** powder
- Analytical balance
- Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes
- Cuvettes (quartz or glass, with a 1 cm path length)
- Dual-beam UV-Visible spectrophotometer
- pH meter
- Buffer solutions (e.g., acidic buffer)
- Distilled or deionized water

Procedure:

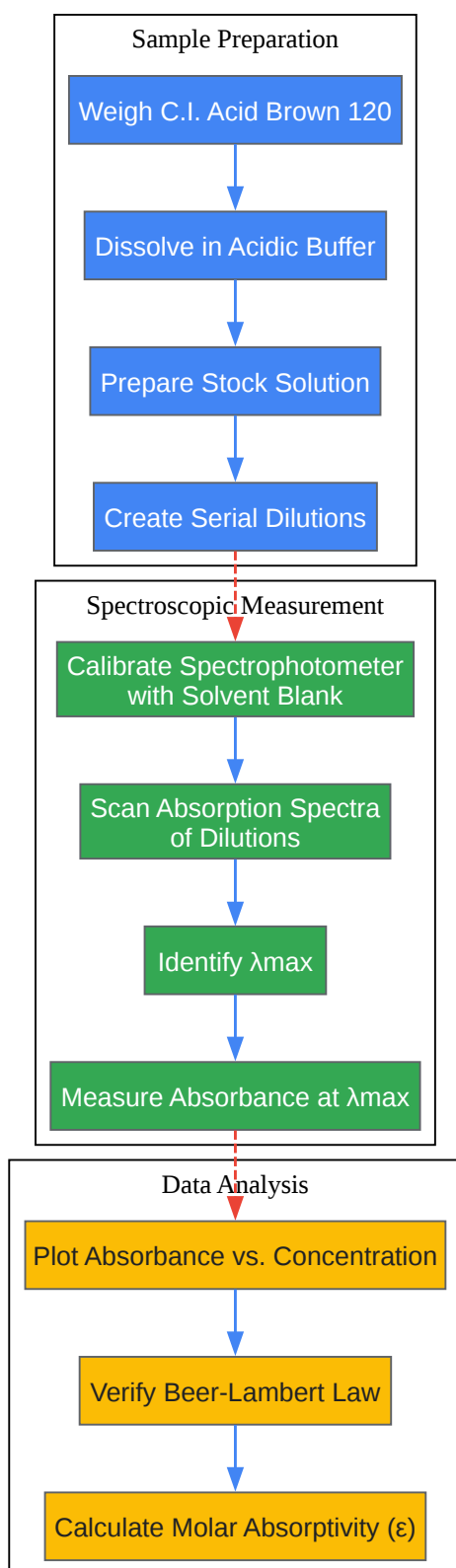
- **Preparation of a Stock Solution:**

- Accurately weigh a precise amount of **C.I. Acid Brown 120** powder (e.g., 10 mg).
- Dissolve the powder in a suitable solvent. Given that it is an acid dye, an acidic buffer solution is recommended to ensure a consistent ionic state^[3]. The choice of buffer should be one that does not absorb in the spectral region of interest.
- Quantitatively transfer the solution to a 100 mL volumetric flask and dilute to the mark with the same solvent to create a stock solution of known concentration.
- Preparation of Standard Dilutions:
 - Perform a series of dilutions from the stock solution to prepare a set of standards with decreasing concentrations. This is crucial for generating a calibration curve to verify adherence to the Beer-Lambert Law.
- Spectrophotometer Setup and Calibration:
 - Turn on the spectrophotometer and allow the lamps to warm up as per the manufacturer's instructions.
 - Set the wavelength range for scanning (e.g., 200-800 nm).
 - Calibrate the instrument by using a cuvette filled with the solvent blank (the same acidic buffer used to prepare the dye solutions).
- Measurement of Absorption Spectra:
 - Starting with the most dilute solution, fill a clean cuvette with the sample.
 - Place the cuvette in the sample holder of the spectrophotometer.
 - Record the absorption spectrum.
 - Identify the wavelength of maximum absorbance (λ_{max}).
 - Repeat the measurement for all the standard solutions at the determined λ_{max} .
- Data Analysis:

- Plot a graph of absorbance at λ_{max} versus the concentration of the standard solutions.
- If the plot is linear and passes through the origin, it confirms that the Beer-Lambert Law is obeyed within this concentration range.
- The molar absorptivity (ϵ) can be calculated from the slope of the calibration curve using the Beer-Lambert Law equation: $A = \epsilon bc$, where A is the absorbance, b is the path length of the cuvette (typically 1 cm), and c is the molar concentration.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the spectral characteristics of **C.I. Acid Brown 120** can be visualized as follows:



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Workflow for Spectral Characterization.

This in-depth guide provides a framework for understanding and determining the spectral characteristics of **C.I. Acid Brown 120**. While specific quantitative data is not readily available, the provided protocols and general principles for azo dyes offer a solid foundation for researchers and scientists to conduct their own analyses.

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Phone: (601) 213-4426

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